

SLM6031434 hydrochloride solubility issues in aqueous buffer

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Compound of Interest

Compound Name: SLM6031434 hydrochloride

Cat. No.: B10788796

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Technical Support Center: SLM6031434 Hydrochloride

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **SLM6031434 hydrochloride**. The information is designed to address common challenges, particularly those related to solubility in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is **SLM6031434 hydrochloride** and what is its mechanism of action?

SLM6031434 hydrochloride is a selective inhibitor of Sphingosine Kinase 2 (SphK2).[1] SphK2 is an enzyme that phosphorylates sphingosine to form sphingosine-1-phosphate (S1P), a key signaling lipid involved in numerous cellular processes.[2] By inhibiting SphK2, SLM6031434 decreases the levels of S1P, which has been shown to have anti-fibrotic effects.[3][4] It exhibits significantly higher selectivity for SphK2 over SphK1.

Q2: What is the reported solubility of **SLM6031434 hydrochloride**?

The solubility of **SLM6031434 hydrochloride** has been reported by various suppliers. It is important to note that there are some discrepancies in the reported values for aqueous solubility. A summary of the available data is presented below.

Solvent	Reported Solubility	Supplier/Source
Water	20 mM	R&D Systems
Water	40 mg/mL (approx. 81.6 mM)	MedChemExpress
DMSO	100 mM	R&D Systems
DMSO:PBS (1:1, pH 7.2)	~0.5 mg/mL (approx. 1.02 mM)	Cayman Chemical
Ethanol	~5 mg/mL (approx. 10.2 mM)	Cayman Chemical
Dimethylformamide (DMF)	~20 mg/mL (approx. 40.8 mM)	Cayman Chemical

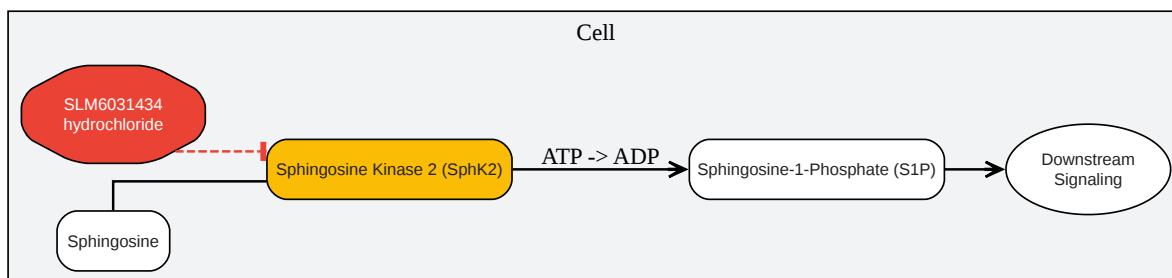
Note: The discrepancy in aqueous solubility may be due to different experimental conditions (e.g., temperature, pH, use of sonication). It is recommended to perform small-scale solubility tests under your specific experimental conditions.

Q3: How should I prepare a stock solution of **SLM6031434 hydrochloride**?

For maximum solubility in aqueous buffers, it is recommended to first dissolve **SLM6031434 hydrochloride** in an organic solvent like DMSO to prepare a concentrated stock solution. This stock solution can then be diluted into your aqueous experimental buffer. For aqueous solutions, gentle warming and sonication may aid in dissolution. It is not recommended to store aqueous solutions for more than one day.

Q4: What is the signaling pathway involving **SLM6031434 hydrochloride**?

SLM6031434 hydrochloride acts by inhibiting Sphingosine Kinase 2 (SphK2). This enzyme is a key component of the sphingolipid signaling pathway. The simplified pathway is depicted below.

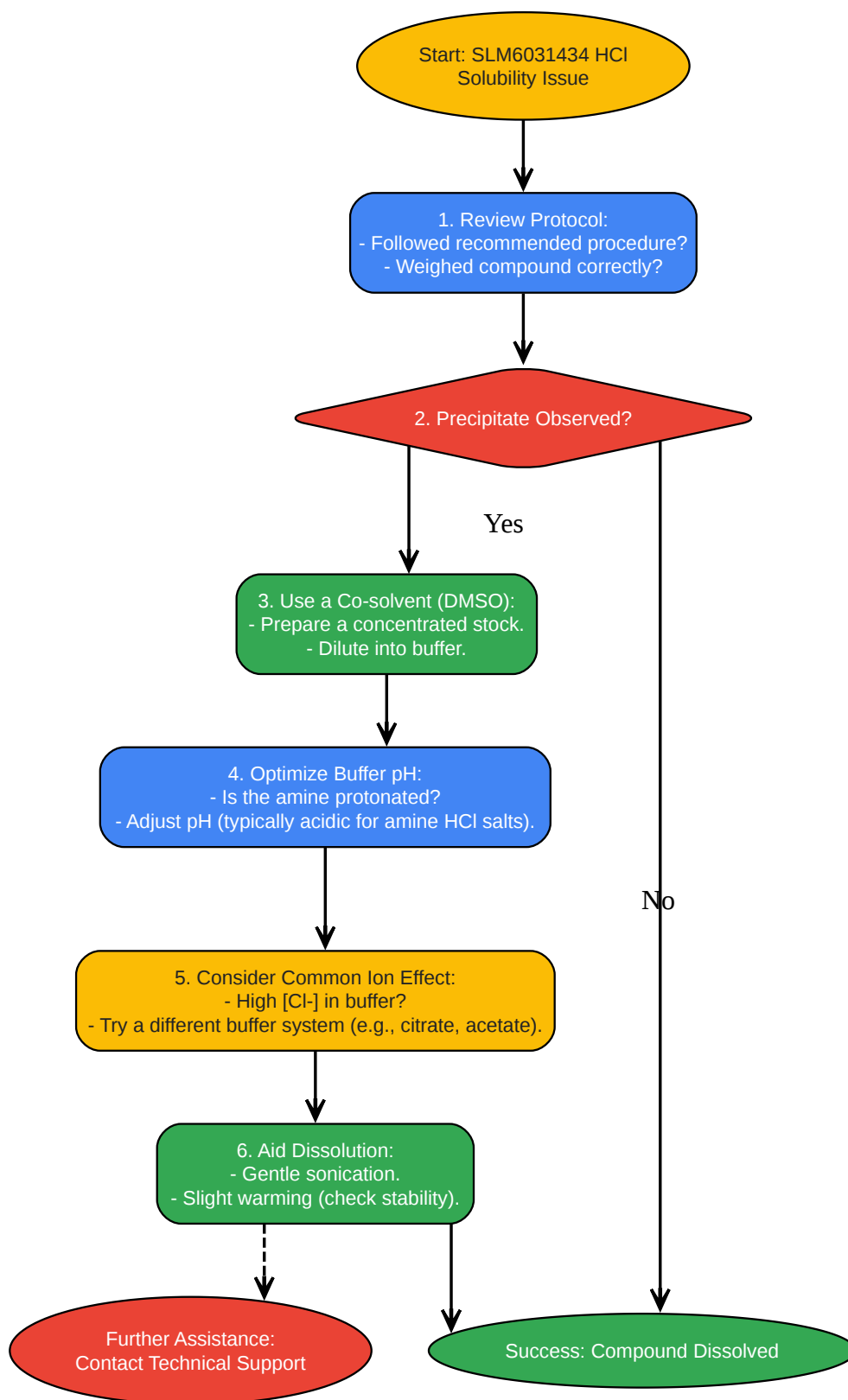


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Caption: Simplified Sphingosine Kinase 2 (SphK2) signaling pathway.

Troubleshooting Guide: Solubility Issues in Aqueous Buffer

This guide provides a systematic approach to troubleshoot and resolve common solubility issues encountered with **SLM6031434 hydrochloride** in aqueous buffers.



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